

Application Notes and Protocols: Preparation of JNJ-47117096 Stock Solution in DMSO

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Compound of Interest

Compound Name: JNJ-47117096

Cat. No.: B15607168

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Introduction

JNJ-47117096 is a potent and selective small molecule inhibitor of Maternal Embryonic Leucine Zipper Kinase (MELK).^{[1][2][3]} It also demonstrates inhibitory activity against Flt3.^{[1][2][3]} The inhibition of MELK by **JNJ-47117096** has been shown to induce a DNA damage response and cell cycle arrest, making it a valuable tool for cancer research and drug development.^{[1][4]} Accurate and consistent preparation of a **JNJ-47117096** stock solution is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **JNJ-47117096** due to its excellent solubilizing properties for many organic compounds.^[5]

This document provides a detailed protocol for the preparation, storage, and handling of a **JNJ-47117096** stock solution in DMSO.

Data Presentation

A summary of the key quantitative data for **JNJ-47117096** hydrochloride is presented in the table below for easy reference.

Property	Value
Molecular Weight (as hydrochloride)	398.89 g/mol [1]
CAS Number	1610536-69-0 [1]
Appearance	Solid (typically a powder)
Solvent	Dimethyl Sulfoxide (DMSO)
Recommended Stock Concentration	10 mM
Recommended Storage (Stock Solution)	-20°C (short-term, up to 1 month) or -80°C (long-term, up to 6 months) [1]

Experimental Protocol

This protocol describes the preparation of a 10 mM stock solution of **JNJ-47117096** in DMSO. The concentration can be adjusted based on experimental needs by modifying the calculations accordingly.

Materials

- **JNJ-47117096** hydrochloride powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips

Safety Precautions

- Always handle **JNJ-47117096** in a well-ventilated area, such as a chemical fume hood.

- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of the powder and direct contact with skin or eyes.
- DMSO is a potent solvent that can facilitate the absorption of other chemicals through the skin. Handle with care and use appropriate gloves.

Procedure

1. Calculation of Mass for a 10 mM Stock Solution:

To prepare a 10 mM stock solution, the required mass of **JNJ-47117096** hydrochloride can be calculated using the following formula:

$$\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

- Desired Concentration = 10 mM = 0.010 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 398.89 g/mol

$$\text{*Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 398.89 \text{ g/mol} \times 1000 \text{ mg/g} = 3.989 \text{ mg}$$

2. Preparation of the Stock Solution:

- Equilibration: Before opening, allow the vial of **JNJ-47117096** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- Weighing: In a chemical fume hood, carefully weigh out the calculated amount of **JNJ-47117096** powder using a calibrated analytical balance and place it in a sterile amber or opaque microcentrifuge tube/vial.

- **Solubilization:** Add the calculated volume of anhydrous DMSO to the tube/vial containing the **JNJ-47117096** powder. For example, to prepare a 10 mM solution with 3.989 mg of the compound, add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube/vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath for a few minutes can aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can lead to degradation of the compound, aliquot the stock solution into smaller, single-use volumes in sterile, clearly labeled amber or opaque microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

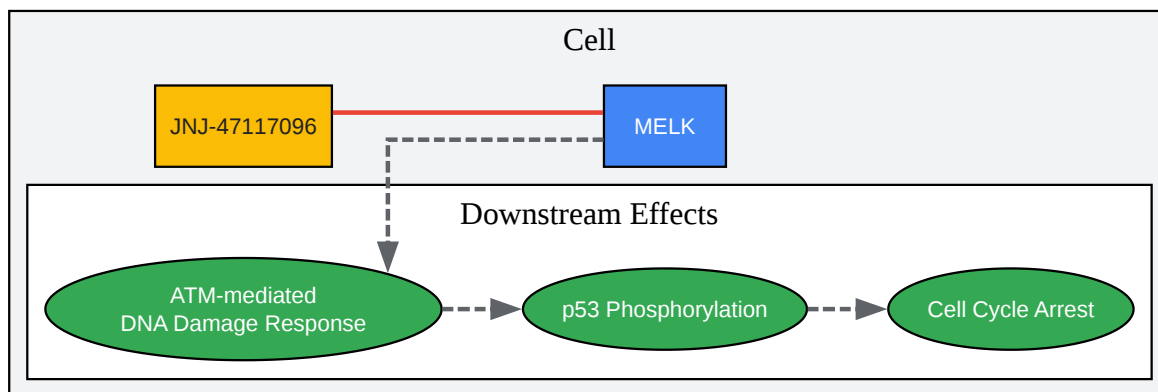
3. Preparation of Working Solutions:

When preparing working solutions for cell culture or other aqueous-based assays, it is crucial to avoid precipitation of the compound.

- Perform serial dilutions of the DMSO stock solution in DMSO to the desired intermediate concentration.
- To prepare the final working concentration, add the diluted DMSO solution to the aqueous buffer or cell culture medium. It is recommended to add the DMSO solution to the aqueous medium while vortexing to ensure rapid mixing.
- The final concentration of DMSO in the assay should be kept as low as possible, typically below 0.5%, as higher concentrations can be toxic to cells. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Visualization

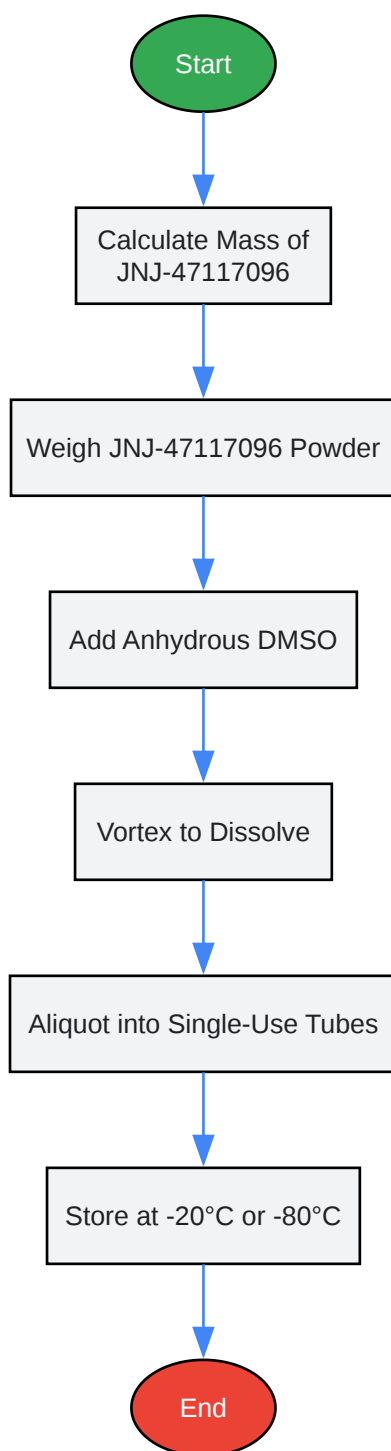
Signaling Pathway of JNJ-47117096 Action



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Caption: **JNJ-47117096** inhibits MELK, leading to downstream effects on the DNA damage response.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **JNJ-47117096** stock solution in DMSO.

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